

Technical Guide: Solubility Profile & Characterization of 3-Iodo-4-morpholinobenzoic Acid

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Compound of Interest

Compound Name: 3-Iodo-4-morpholinobenzoic acid

CAS No.: 1131614-36-2

Cat. No.: B3184974

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Executive Summary

3-Iodo-4-morpholinobenzoic acid is a functionalized benzoic acid derivative frequently utilized as a scaffold in medicinal chemistry, particularly for Suzuki-Miyaura cross-coupling reactions (via the aryl iodide) and amide coupling (via the carboxylic acid).

While specific lot-dependent solubility data is often absent from public certificates of analysis for this intermediate, its structure dictates a predictable solubility profile. It exhibits high solubility in DMSO (typically >50 mg/mL) due to the solvent's ability to disrupt intermolecular hydrogen bonding, and moderate solubility in Methanol, which serves as a viable solvent for transfers and reactions, provided esterification risks are managed.

This guide provides the theoretical solubility profile, stability considerations, and a validated experimental protocol for precise saturation determination.

Physicochemical Analysis & Solvation Mechanism

The solubility behavior of **3-Iodo-4-morpholinobenzoic acid** is governed by the interplay between its three functional domains:

- **Carboxylic Acid (Hydrophilic/H-bond Donor):** The primary driver for solubility in polar protic solvents (Methanol) and basic aqueous media. It allows for dimerization in non-polar solvents, reducing solubility in aliphatics.
- **Morpholine Ring (Polar/Basic):** The oxygen atom acts as a weak H-bond acceptor, while the nitrogen contributes to basicity. This moiety enhances solubility in polar aprotic solvents like DMSO.
- **Aryl Iodide (Lipophilic/Polarizable):** The heavy iodine atom increases lipophilicity (logP) and molecular surface area, reducing water solubility at neutral pH but enhancing interaction with organic solvents via dispersion forces.

Predicted Solubility Profile

Data estimated based on structural analogs (e.g., 4-morpholinobenzoic acid, 3-iodobenzoic acid).

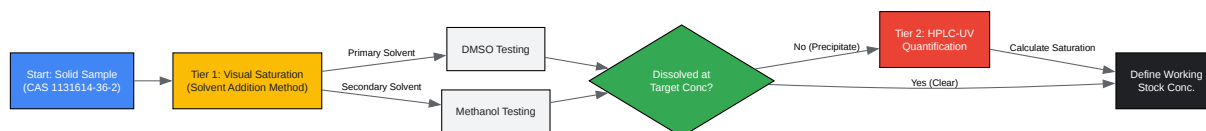
Solvent	Solubility Rating	Estimated Conc.	Mechanistic Insight
DMSO	Excellent	> 50 mg/mL	DMSO acts as a strong H-bond acceptor for the carboxylic acid -OH and solvates the polarizable aryl iodide effectively.
Methanol	Good	10 - 30 mg/mL	Solvation occurs via H-bonding. Solubility is lower than in DMSO due to the lower dielectric constant and competition from crystal lattice energy.
Water (pH 7)	Poor	< 1 mg/mL	The lipophilic iodine and aromatic core dominate.
Water (pH > 9)	High	> 50 mg/mL	Deprotonation to the carboxylate salt () drastically increases aqueous solubility.

Experimental Protocols: Solubility Determination

As a researcher, relying on literature values for novel intermediates is risky due to polymorphism and purity variations. The following Self-Validating Protocol is recommended to determine the exact solubility limit for your specific lot.

Workflow Diagram: Solubility Characterization

The following logic flow outlines the decision process for solvent selection and solubility testing.



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Figure 1: Step-by-step workflow for characterizing the solubility of **3-Iodo-4-morpholinobenzoic acid**.

Protocol A: Visual Kinetic Solubility (Tier 1)

Use this for quick "Go/No-Go" decisions for stock solution preparation.

- Weighing: Weigh 5.0 mg of **3-Iodo-4-morpholinobenzoic acid** into a 1.5 mL microcentrifuge tube.
- DMSO Addition: Add 50 μ L of anhydrous DMSO (resulting in effectively 100 mg/mL).
- Agitation: Vortex vigorously for 60 seconds. Sonicate at 40 kHz for 5 minutes if particles persist.
- Observation:
 - Clear Solution: Solubility is >100 mg/mL. Proceed to use.
 - Cloudy/Particles: Add DMSO in 50 μ L increments, vortexing between additions, until clear.
- Calculation:
 - .

Protocol B: Thermodynamic Solubility via HPLC (Tier 2)

Use this for precise physicochemical data or formulation stability studies.

- Saturation: Add excess solid (~20 mg) to 0.5 mL of solvent (DMSO or MeOH) in a glass vial.
- Equilibration: Shake at 25°C for 24 hours (orbital shaker).
- Filtration: Filter the supernatant using a 0.22 µm PTFE syringe filter (nylon is not recommended for acidic DMSO solutions).
- Dilution: Dilute the filtrate 100-fold with mobile phase (e.g., Acetonitrile/Water).
- Quantification: Inject onto HPLC (C18 column) and quantify against a standard curve of the compound prepared in 100% DMSO.

Handling, Stability & Storage

DMSO (Dimethyl Sulfoxide)[1][2]

- Hygroscopicity: DMSO is highly hygroscopic. Absorbed water can precipitate the lipophilic aryl iodide moiety.
 - Action: Store DMSO stock solutions in aliquots at -20°C. Use anhydrous DMSO (treated with molecular sieves) for stock preparation.
- Freezing: DMSO freezes at 19°C.
 - Action: Thaw completely and vortex before use to prevent concentration gradients.

Methanol (MeOH)[1][3][4]

- Reactivity Risk (Fischer Esterification):
 - Mechanism:[1] In the presence of trace acid (autocatalysis from the benzoic acid moiety) and heat, methanol can react with the carboxylic acid to form the methyl ester.
 - Action: Do not store methanolic solutions for long periods (>24 hours) at room temperature. Use fresh preparations for LC-MS or reactions.

Iodine Stability

- Photolysis: Aryl iodides can undergo homolytic cleavage under intense UV light, liberating iodine radicals and turning the solution yellow/brown.
 - Action: Use amber glass vials or wrap containers in aluminum foil.

References

- BLD Pharm. (2025).[2] Product Datasheet: **3-Iodo-4-morpholinobenzoic acid** (BD255286). [2][3][4] Retrieved from
- AK Scientific. (2024). Safety Data Sheet: **3-Iodo-4-morpholinobenzoic acid** (4663DF). Retrieved from
- Lipinski, C. A. (2001). Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings. *Advanced Drug Delivery Reviews*.
- Di, L., & Kerns, E. (2016).

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Sources

- 1. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
- 2. [1506652-97-6|5-Iodo-2-\(morpholin-4-yl\)benzoic acid|BLD Pharm](#) [bldpharm.com]
- 3. [1131614-58-8|3-Iodo-4-\(4-methylpiperidin-1-yl\)benzoic acid|BLD Pharm](#) [bldpharm.com]
- 4. [1131587-23-9|Methyl 5-iodo-2-morpholinobenzoate|BLD Pharm](#) [bldpharm.com]
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